

Personal protective equipment for handling 3,5-Dibromoaniline

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Compound of Interest

Compound Name: 3,5-Dibromoaniline

Cat. No.: B181674

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Essential Safety and Handling Guide for 3,5-Dibromoaniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for handling **3,5-Dibromoaniline**. The following information is critical for ensuring laboratory safety and minimizing risk during its use.

Hazard Identification and Personal Protective Equipment (PPE)

3,5-Dibromoaniline is a hazardous chemical that requires stringent safety measures. It is classified as an acute toxicant and an irritant.[1] Inhalation, ingestion, or skin contact can be harmful.[1][2] It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][3][4]

Table 1: Hazard Classifications for **3,5-Dibromoaniline**

Hazard Class	GHS Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal	H311/H312: Toxic/Harmful in contact with skin[1]
Acute Toxicity, Inhalation	H331/H332: Toxic/Harmful if inhaled[1]
Skin Corrosion/Irritation	H315: Causes skin irritation[1][4]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation[1][4]
Specific Target Organ Toxicity	H335: May cause respiratory irritation[3][4]

To mitigate these risks, the following personal protective equipment is mandatory:

Table 2: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber, minimum 0.4 mm thickness).	Prevents skin contact and absorption.
Eye Protection	Safety glasses with side shields or chemical safety goggles. A face shield is recommended when there is a risk of splashing.[5]	Protects eyes from dust particles and splashes.
Body Protection	Long-sleeved laboratory coat.	Protects skin from accidental contact.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[2] If a fume hood is not available or if dust is generated, a NIOSH/MSHA approved respirator with a particulate filter is necessary. [5]	Prevents inhalation of harmful dust and vapors.

Step-by-Step Operational Plan: Preparation of a 0.1 M Stock Solution

This protocol details the preparation of a 100 mL 0.1 M stock solution of **3,5-Dibromoaniline** in a suitable solvent (e.g., Dimethyl Sulfoxide - DMSO).

Experimental Protocol:

- Preparation and Precaution:
 - Ensure the work area, a certified chemical fume hood, is clean and uncluttered.
 - Don all required PPE as specified in Table 2.
 - Have an emergency spill kit readily available.
- Weighing the Compound:
 - On an analytical balance, place a clean, dry weighing boat and tare the balance.
 - Carefully weigh 2.51 g of **3,5-Dibromoaniline** (Molecular Weight: 250.92 g/mol) onto the weighing boat.^[3]
 - Minimize the generation of dust by handling the solid gently.
- Dissolving the Compound:
 - Carefully transfer the weighed **3,5-Dibromoaniline** into a 100 mL volumetric flask.
 - Add approximately 50 mL of DMSO to the flask.
 - Gently swirl the flask to dissolve the solid. If necessary, use a sonicator to aid dissolution.
- Final Solution Preparation:
 - Once the solid is completely dissolved, add more DMSO to the flask until the bottom of the meniscus reaches the 100 mL calibration mark.

- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Label the flask clearly with the chemical name, concentration, solvent, date of preparation, and your initials.

Disposal Plan

Proper disposal of **3,5-Dibromoaniline** and associated waste is crucial to prevent environmental contamination and ensure safety. As a halogenated aromatic amine, it must be treated as hazardous waste.

Table 3: Waste Disposal Procedures

Waste Type	Disposal Procedure
Solid 3,5-Dibromoaniline Waste	Collect in a clearly labeled, sealed container designated for "Halogenated Organic Solid Waste."
Liquid Waste (e.g., stock solution, rinsates)	Collect in a designated "Halogenated Organic Liquid Waste" container. Ensure the container is compatible (e.g., glass or high-density polyethylene) and has a secure lid. Do not dispose of down the drain.
Contaminated Labware (e.g., gloves, weighing paper, pipette tips)	Place in a sealed bag or container labeled as "Hazardous Waste" with the chemical's name. Dispose of through your institution's Environmental Health and Safety (EHS) department.
Empty 3,5-Dibromoaniline Containers	Rinse the container three times with a suitable solvent (e.g., acetone). Collect the rinsate as "Halogenated Organic Liquid Waste." After rinsing, the container can be disposed of according to institutional guidelines.

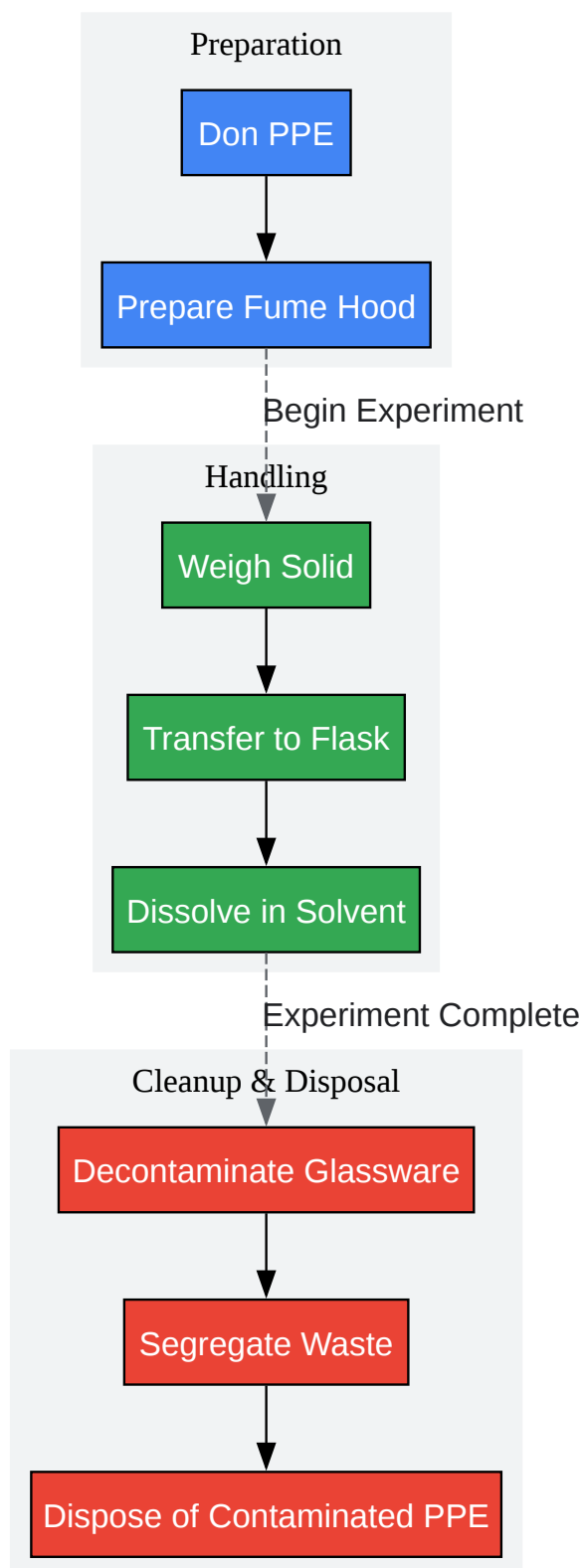
Emergency First Aid Measures

Immediate action is required in case of exposure.

Table 4: First Aid Procedures

Exposure Route	First Aid Measure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [6]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [6]

Workflow for Handling 3,5-Dibromoaniline



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Caption: Workflow for the safe handling and disposal of **3,5-Dibromoaniline**.

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